

# Protocol for CHC22 Protein Immunoprecipitation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CL22 protein

Cat. No.: B1177498

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the immunoprecipitation (IP) of the CHC22 protein, a clathrin heavy chain isoform involved in specialized membrane trafficking pathways, notably the transport of the glucose transporter GLUT4.<sup>[1][2][3][4][5]</sup> This protocol is intended to guide researchers in isolating CHC22 and its interacting partners from cell lysates for subsequent analysis by methods such as Western blotting or mass spectrometry.

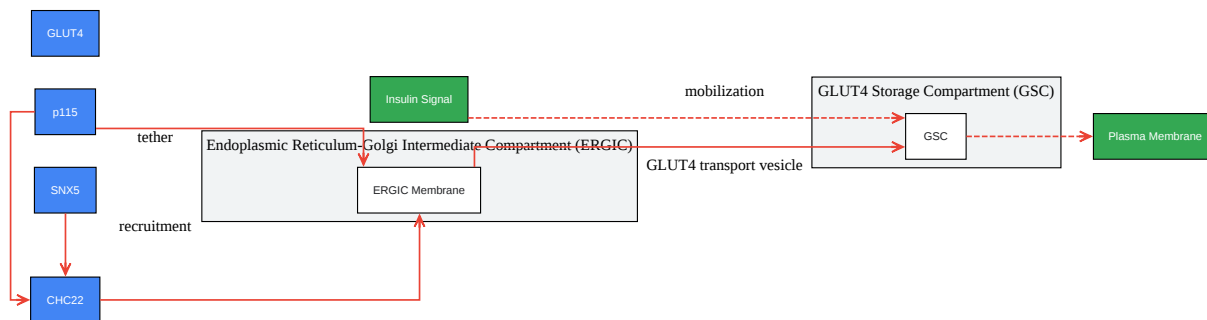
## Introduction

CHC22, encoded by the CLTCL1 gene, is a variant of the more ubiquitously expressed CHC17 clathrin heavy chain.<sup>[1]</sup> Unlike CHC17, which is crucial for endocytosis at the plasma membrane, CHC22 is primarily involved in intracellular trafficking pathways, particularly from the early secretory pathway.<sup>[1][3][5]</sup> Notably, CHC22 plays a significant role in the biogenesis of the insulin-responsive GLUT4 storage compartment in muscle and fat cells, making it a protein of interest in metabolic research and drug development for conditions like type 2 diabetes.<sup>[2]</sup>

Immunoprecipitation is a powerful technique to isolate a specific protein from a complex mixture, such as a cell lysate, using an antibody that specifically binds to that protein. This allows for the enrichment of the target protein and the identification of its binding partners, providing insights into its function and regulation.

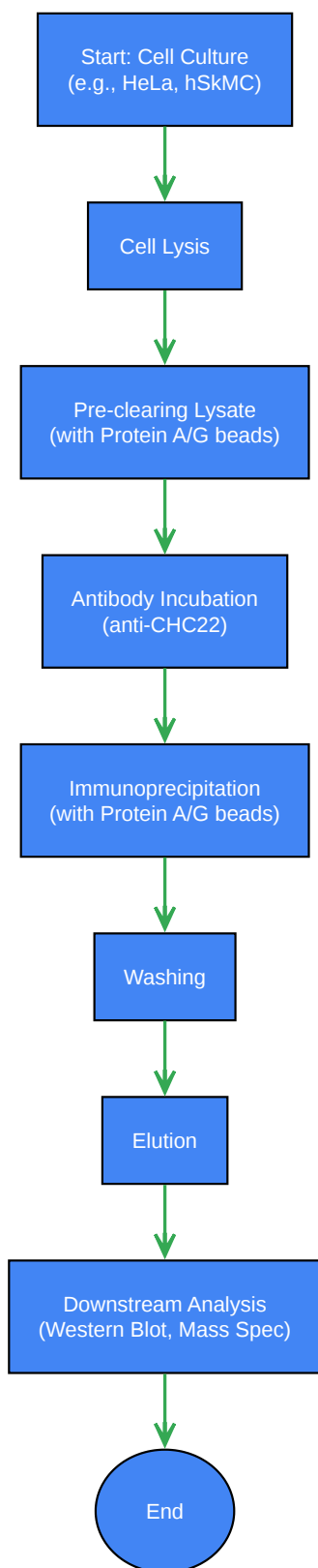
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the known signaling pathway involving CHC22 and the general workflow for its immunoprecipitation.



[Click to download full resolution via product page](#)

Caption: Signaling pathway of CHC22 in GLUT4 trafficking.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CHC22 clathrin recruitment to the early secretory pathway requires two-site interaction with SNX5 and p115 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. A Role for the CHC22 Clathrin Heavy Chain Isoform in Human Glucose Metabolism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [biorxiv.org](https://www.biorxiv.org/) [[biorxiv.org](https://www.biorxiv.org/)]
- 4. CHC22 clathrin recruitment to the early secretory pathway requires two-site interaction with SNX5 and p115 - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. [rupress.org](https://www.rupress.org/) [[rupress.org](https://www.rupress.org/)]
- To cite this document: BenchChem. [Protocol for CHC22 Protein Immunoprecipitation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1177498#protocol-for-chc22-protein-immunoprecipitation>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)